

An In-depth Technical Guide to Capraminopropionic Acid in Amphoteric Surfactants

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Compound of Interest

Compound Name: Capraminopropionic acid

Cat. No.: B15091893

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Introduction

Capraminopropionic acid, more systematically known as N-dodecyl- β -alanine or lauraminopropionic acid, is an amphoteric surfactant belonging to the alkyl amino acid class. Its unique molecular structure, featuring a hydrophobic dodecyl tail and a hydrophilic head with both a carboxylic acid and a secondary amine group, imparts a pH-dependent charge behavior. This allows it to act as a cationic, anionic, or zwitterionic surfactant, making it a versatile ingredient in a wide range of applications, particularly in the cosmetic and personal care industries. Its mildness, good foaming properties, and compatibility with other surfactant types have driven its use in formulations where gentle yet effective cleansing is required.^{[1][2]}

This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and performance characteristics of N-dodecyl- β -alanine, along with detailed experimental protocols for its analysis and evaluation.

Chemical Structure and Identification

- Chemical Name: 3-(dodecylamino)propanoic acid^[2]
- INCI Name: Lauraminopropionic Acid^[1]

- CAS Number: 1462-54-0[1][2][3][4][5][6][7][8][9][10][11][12]
- Molecular Formula: C₁₅H₃₁NO₂[1][2][4][5][6][8][9][10][12]
- Molecular Weight: 257.41 g/mol [2][4][5][8][9][10]

Physicochemical Properties

N-dodecyl-β-alanine exhibits properties characteristic of amphoteric surfactants, with its behavior being highly dependent on the pH of the surrounding medium.

Property	Value	Reference
Appearance	Light-colored or colorless transparent liquid	[3]
Solubility	Easily soluble in water and ethanol under strong acid and strong alkali conditions. Estimated solubility in water at 25°C is 5.583 mg/L.	[1][3]
Isoelectric Point (pI)	Approximately 4	[3]
LogP (o/w)	4.36250 (calculated)	[5]
Boiling Point	379.1 °C at 760 mmHg	[5]
Flash Point	183.1 °C	[5]
Density	0.92 g/cm ³	[5]

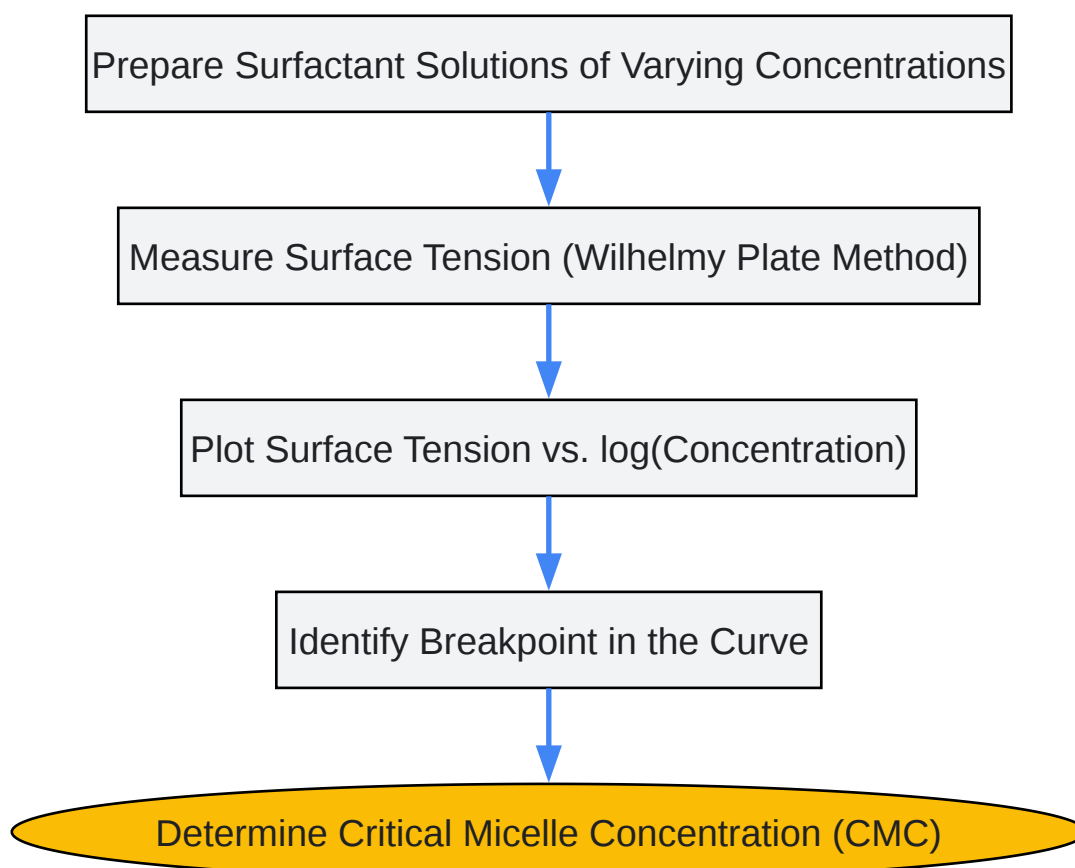
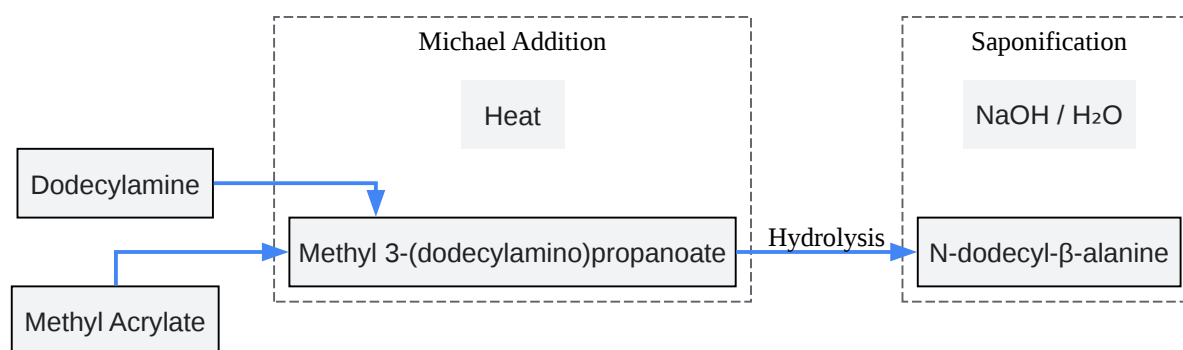
Note: Some of the physicochemical properties listed are estimated or calculated and may not represent experimentally determined values.

Synthesis

A common method for the synthesis of N-alkyl-β-alanines involves the Michael addition of a primary amine to an acrylic acid derivative.[3][7]

General Synthesis Pathway

The synthesis of N-dodecyl- β -alanine can be achieved by the reaction of dodecylamine with methyl acrylate, followed by hydrolysis of the resulting ester.[3]



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